

# An In-depth Technical Guide to Tin(IV) t-Butoxide (Tin Tetrabutanolate)

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## Compound of Interest

Compound Name: *Tin tetrabutanolate*

Cat. No.: *B1143417*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of tin(IV) t-butoxide, also known as **tin tetrabutanolate**. The information is presented to be a valuable resource for researchers, scientists, and professionals in the field of drug development, with a focus on quantitative data, experimental procedures, and the underlying chemical principles.

## Introduction

Tin(IV) t-butoxide, with the systematic name tetrakis[(2-methylpropan-2-yl)oxy]stannane and the chemical formula  $\text{Sn}(\text{O}-t\text{-Bu})_4$ , is a notable organotin compound.[1][2] As a metal alkoxide, its high reactivity, particularly its sensitivity to moisture, makes it a versatile precursor in various synthetic applications.[3][4] This reactivity allows for controlled hydrolysis and condensation, forming tin-oxygen bonds, which is fundamental to its use in materials science for creating tin(IV) oxide ( $\text{SnO}_2$ ) thin films, nanoparticles, and catalysts.[3] For those in drug discovery and development, its utility as a precursor in radical chemistry for the synthesis of complex organic molecules is of significant interest.[3]

## Molecular Structure and Properties

The molecular structure of tin(IV) t-butoxide is characterized by a central tin atom coordinated to four sterically demanding tert-butoxide groups. This steric hindrance prevents the formation

of oligomers, resulting in a monomeric structure in both the solid state and in solution.<sup>[5]</sup> The coordination geometry around the tin atom is tetrahedral.

## Physicochemical Properties

The fundamental physicochemical properties of tin(IV) t-butoxide are compiled in the table below, providing a clear reference for experimental design and handling.

Property	Value	Reference(s)
Molecular Formula	C <sub>16</sub> H <sub>36</sub> O <sub>4</sub> Sn	<sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	411.16 g/mol	<sup>[6]</sup>
Appearance	White low-melting solid to turbid colorless liquid	<sup>[2]</sup> <sup>[6]</sup>
Melting Point	40-44 °C	<sup>[6]</sup>
Boiling Point	65 °C @ 0.3 mmHg	<sup>[6]</sup>
Density	1.06 g/cm <sup>3</sup>	<sup>[4]</sup> <sup>[6]</sup>
Solubility	Soluble in non-polar organic solvents (e.g., benzene)	<sup>[5]</sup>
Sensitivity	Moisture sensitive	<sup>[3]</sup> <sup>[4]</sup>

## Spectroscopic Data

Spectroscopic analysis is essential for the unambiguous identification and characterization of tin(IV) t-butoxide. Key spectroscopic data are summarized below.

Spectroscopic Technique	Characteristic Features	Reference(s)
$^1\text{H}$ NMR	A single peak corresponding to the protons of the methyl groups in the tert-butoxide ligands.	[7]
$^{13}\text{C}$ NMR	Shows resonances for the quaternary and methyl carbons of the tert-butoxide groups. The two-bond $^{119}\text{Sn}$ - $^{13}\text{C}$ coupling constant ( $^2J$ ) is a key diagnostic feature, with a value of approximately 45 Hz for the quaternary carbon and 4 Hz for the methyl carbons, indicative of terminal alkoxide ligands.	[8]
$^{119}\text{Sn}$ NMR	A single resonance around -371.4 ppm (in $\text{C}_6\text{D}_6$ ) confirms a tetrahedral tin environment.	[8]
Infrared (IR) Spectroscopy	Exhibits strong absorption bands for C-O stretching (around $937\text{ cm}^{-1}$ ) and Sn-O stretching (around $605\text{ cm}^{-1}$ ).	[8]

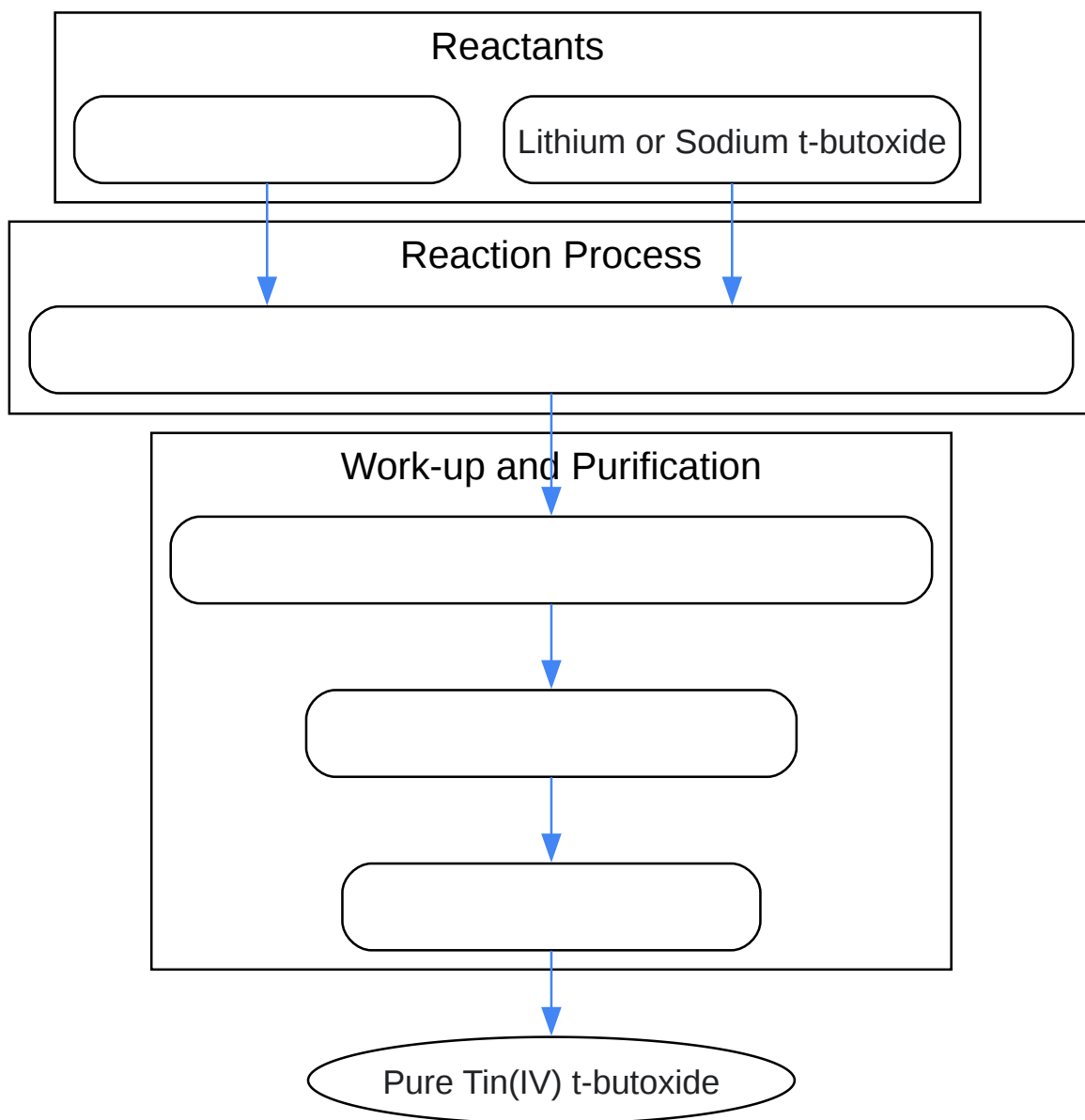
## Synthesis of Tin(IV) t-Butoxide

The synthesis of tin(IV) t-butoxide is most commonly achieved through the reaction of tin(IV) chloride with an alkali metal tert-butoxide. Due to the product's high sensitivity to moisture, all synthetic procedures must be conducted under strict anhydrous and inert conditions.

## Synthesis Workflow Diagram

The following diagram outlines the general workflow for the synthesis of tin(IV) t-butoxide via a salt metathesis reaction.

## Synthesis Workflow of Tin(IV) t-Butoxide



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